

# PTP1B-IN-15: A Technical Guide for Researchers and Drug Development Professionals

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An In-depth Overview of the Chemical Structure, Properties, and Biological Activity of a Potent PTP1B Inhibitor

## **Abstract**

Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator of insulin and leptin signaling pathways, making it a prime therapeutic target for type 2 diabetes, obesity, and related metabolic disorders. **PTP1B-IN-15** is a potent and selective small molecule inhibitor of PTP1B. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **PTP1B-IN-15**. It also includes detailed experimental protocols for assessing its inhibitory activity and a visualization of the key signaling pathways affected by its mechanism of action. This document is intended for researchers, scientists, and drug development professionals working in the fields of metabolic disease and oncology.

# **Chemical Structure and Physicochemical Properties**

**PTP1B-IN-15** is a small molecule with the chemical formula C19H17Br2NO5S. Its structure is characterized by a complex heterocyclic system. The key physicochemical properties of **PTP1B-IN-15** are summarized in the table below for easy reference and comparison.



Property	Value
Molecular Formula	C19H17Br2NO5S
Molecular Weight	531.21 g/mol [1]
CAS Number	765317-71-3
SMILES	CCC1=C(C(C2=CC(Br)=C(O)C(Br)=C2)=O)C(C =CC(S(=O)(N(C)C)=O)=C3)=C3O1

Table 1: Physicochemical Properties of PTP1B-IN-15

## **Mechanism of Action and Signaling Pathways**

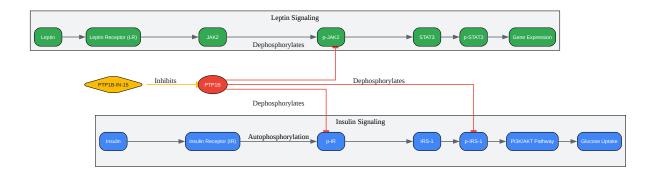
**PTP1B-IN-15** functions as a potent and selective inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B).[1] PTP1B is a critical negative regulator in both the insulin and leptin signaling pathways. By dephosphorylating key proteins in these cascades, PTP1B dampens their downstream effects.

Insulin Signaling Pathway: PTP1B dephosphorylates the activated insulin receptor (IR) and its primary substrate, Insulin Receptor Substrate 1 (IRS-1). This action terminates the insulin signal, which would otherwise promote glucose uptake and utilization. Inhibition of PTP1B by PTP1B-IN-15 is expected to enhance and prolong insulin signaling, leading to improved glucose homeostasis.

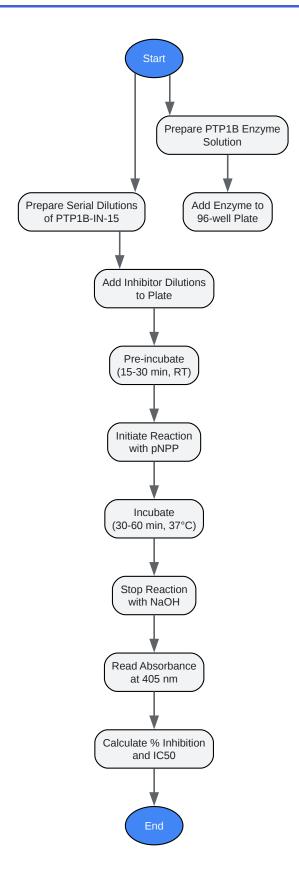
Leptin Signaling Pathway: PTP1B also dephosphorylates Janus kinase 2 (JAK2), a key component of the leptin receptor signaling complex. This dephosphorylation attenuates the leptin signal, which is crucial for regulating appetite and energy expenditure. By inhibiting PTP1B, **PTP1B-IN-15** can potentially enhance leptin sensitivity.

The diagram below illustrates the central role of PTP1B in these pathways and the expected effect of its inhibition by **PTP1B-IN-15**.









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### References

- 1. Screening and identification of potential PTP1B allosteric inhibitors using in silico and in vitro approaches PMC [pmc.ncbi.nlm.nih.gov]
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